

1,4-Butanedisulfonic Acid Disodium Salt

physical properties

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Compound of Interest

Compound Name: 1,4-Butanedisulfonic Acid
Disodium Salt

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An In-depth Technical Guide to the Physical Properties of **1,4-Butanedisulfonic Acid Disodium Salt**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,4-Butanedisulfonic Acid Disodium Salt**. The information is compiled from various chemical data sources and is intended to support research, development, and quality control activities.

Chemical Identity

1,4-Butanedisulfonic acid disodium salt is the sodium salt of 1,4-butanedisulfonic acid. It is a chemical compound with a four-carbon chain backbone and sulfonate groups at both terminal positions.

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **1,4-Butanedisulfonic acid disodium salt**. For ease of comparison, data from multiple sources are provided where available.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ Na ₂ O ₆ S ₂	[1][2]
Molecular Weight	262.21 g/mol	[1][2]
Melting Point	147 °C	[1][3]
>360 °C	[4]	
Decomposes	[5]	
Density	2.347 g/cm ³	[1]
Solubility in Water	Soluble	[5]
Slightly Soluble	[6]	
LogP	1.01860	[1]
Polar Surface Area	131.16 Å ²	[1]

Qualitative Physical Properties

Property	Description	Source(s)
Appearance	White crystalline powder or solid.	[1]

Experimental Protocols

Detailed methodologies for determining the key physical properties are outlined below. These are generalized standard procedures that can be applied to **1,4-Butanedisulfonic acid disodium salt**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline substance, this transition occurs at a sharp, well-defined temperature. Impurities can lead to a depression and broadening of the melting point range.

Methodology:

- Sample Preparation: A small amount of the dry, finely powdered **1,4-Butanedisulfonic acid disodium salt** is loaded into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to pack the sample at the bottom.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube. The apparatus is equipped with a calibrated thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^[7] For pure compounds, this range is typically narrow (0.5-1 °C). Given the conflicting reports of the melting point, with some indicating decomposition, it is crucial to also observe any changes in color, such as charring, which would suggest decomposition is occurring.

Solubility Determination (Qualitative and Quantitative)

Solubility is the property of a solid solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of the solute and solvent as well as on temperature, pressure, and the pH of the solution.

Methodology:

- Solvent and Temperature Selection: Distilled or deionized water is used as the solvent. The determination is typically carried out at a controlled room temperature (e.g., 25 °C).
- Preparation of a Saturated Solution: A known volume of water is placed in a beaker or flask. Small, measured amounts of **1,4-Butanedisulfonic acid disodium salt** are added incrementally while stirring continuously.^[8] The addition is stopped when a small amount of undissolved solid remains at the bottom, indicating that the solution is saturated.^[8]
- Equilibration: The saturated solution is stirred for an extended period (e.g., several hours) to ensure that equilibrium is reached.^[8]

- Separation and Analysis: The undissolved solid is separated from the solution by filtration.[8] A known volume of the clear filtrate is then taken, and the solvent is evaporated to dryness. [8] The mass of the remaining solid residue is measured.
- Calculation: The quantitative solubility is calculated and expressed in grams of solute per 100 mL of solvent (g/100 mL) at the specified temperature.

Thermal Decomposition Analysis

Thermal decomposition is the chemical decomposition caused by heat. The decomposition temperature is the temperature at which the chemical breaks down. For some sulfonic acid salts, thermal stability is a key characteristic.

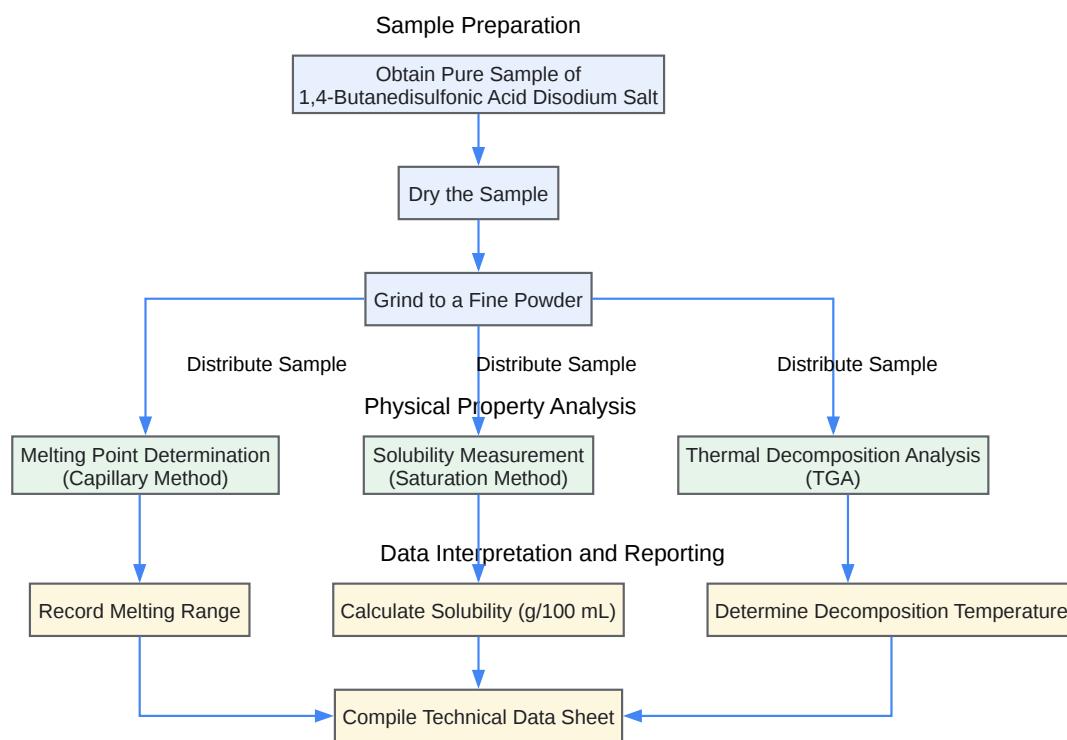
Methodology (Thermogravimetric Analysis - TGA):

- Apparatus: A thermogravimetric analyzer is used for this measurement.
- Sample Preparation: A small, accurately weighed sample of **1,4-Butanedisulfonic acid disodium salt** is placed in the TGA sample pan.
- Analysis Conditions: The sample is heated at a controlled rate (e.g., 10 °C/min) under a specific atmosphere (e.g., nitrogen or air).
- Data Acquisition: The TGA instrument records the mass of the sample as a function of temperature.
- Interpretation: The temperature at which a significant loss of mass occurs indicates the onset of decomposition. The resulting TGA curve provides information about the thermal stability of the compound and the temperature ranges of different decomposition steps. Studies on related sulfonic acid salts suggest that decomposition may begin around 250-300 °C.[9] Hazardous decomposition products for this compound are reported to include carbon oxides, sodium oxides, and sulfur oxides.[4]

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **1,4-Butanedisulfonic Acid Disodium Salt**.

Experimental Workflow for Physical Property Characterization

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Caption: Workflow for the characterization of physical properties.

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